

Application Notes and Protocols: Preparing MCC950 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MCC950 sodium

Cat. No.: B606777

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Abstract

MCC950 is a potent and highly specific small-molecule inhibitor of the NLRP3 inflammasome, a key component of the innate immune system implicated in numerous inflammatory diseases.^[1] Consistent and accurate preparation of MCC950 stock solutions is fundamental for achieving reproducible results in both in vitro and in vivo research. This document provides detailed protocols for the preparation of MCC950 stock solutions using either Dimethyl Sulfoxide (DMSO) for non-aqueous applications or water for the more soluble sodium salt form. It includes a comprehensive data summary, step-by-step experimental procedures, and critical considerations for solvent selection, storage, and handling.

Data Presentation: Properties of MCC950

The choice of solvent is critically dependent on the specific form of MCC950 being used (free acid vs. sodium salt). The sodium salt offers significantly higher aqueous solubility. All quantitative data are summarized in the table below for easy comparison.

Parameter	MCC950 in DMSO	MCC950 Sodium Salt in Water	MCC950 Sodium Salt in DMSO
Molecular Weight (g/mol)	~404.5[2]	~426.5[3]	~426.5[3]
Solubility	~5-81 mg/mL[2][4]	≥30-100 mg/mL (with gentle warming)[3][5]	≥21.45-40 mg/mL[3][5]
Recommended Stock Concentration	10-200 mM	10-100 mM	10-40 mM
Storage Temperature (Aliquots)	-20°C or -80°C	-20°C	-20°C or -80°C
Solution Stability	≥4 years (as solid); 1 month at -20°C or 1 year at -80°C in solution[2][6]	Not recommended for storage >1 day[2]	1 month at -20°C or 1 year at -80°C in solution[6]

Note: The solubility of MCC950 and its sodium salt in DMSO can be reduced by moisture. Always use fresh, anhydrous DMSO for best results.[4][6]

Experimental Protocols

Protocol 1: Preparation of 10 mM MCC950 Stock Solution in DMSO

This protocol is suitable for the free acid form of MCC950.

Materials:

- MCC950 (FW: 404.5 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or cryovials
- Calibrated precision balance

- Vortex mixer
- Calibrated micropipettes

Procedure:

- Preparation: In a sterile environment (e.g., a biological safety cabinet), allow the MCC950 vial and anhydrous DMSO to equilibrate to room temperature.
- Weighing: Accurately weigh 4.05 mg of MCC950 powder and transfer it to a sterile microcentrifuge tube.
- Solubilization: Add 1 mL of anhydrous DMSO to the tube containing the MCC950 powder.
- Dissolution: Cap the tube securely and vortex at medium-high speed until the solid is completely dissolved. The solution should be clear and colorless. If dissolution is slow, gentle warming (e.g., in a 37°C water bath for 5-10 minutes) can be applied.
- Aliquoting: To avoid repeated freeze-thaw cycles, dispense the 10 mM stock solution into smaller, single-use aliquots (e.g., 20-50 µL) in sterile tubes.
- Storage: Store the aliquots upright at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 1 year).^[6]

Protocol 2: Preparation of 10 mM MCC950 Sodium Salt Stock Solution in Water

This protocol is specifically for the water-soluble sodium salt form of MCC950.

Materials:

- **MCC950 Sodium Salt** (FW: 426.5 g/mol)
- Sterile, nuclease-free water (e.g., cell culture grade, WFI)
- Sterile, conical-bottom microcentrifuge tubes or cryovials
- Calibrated precision balance

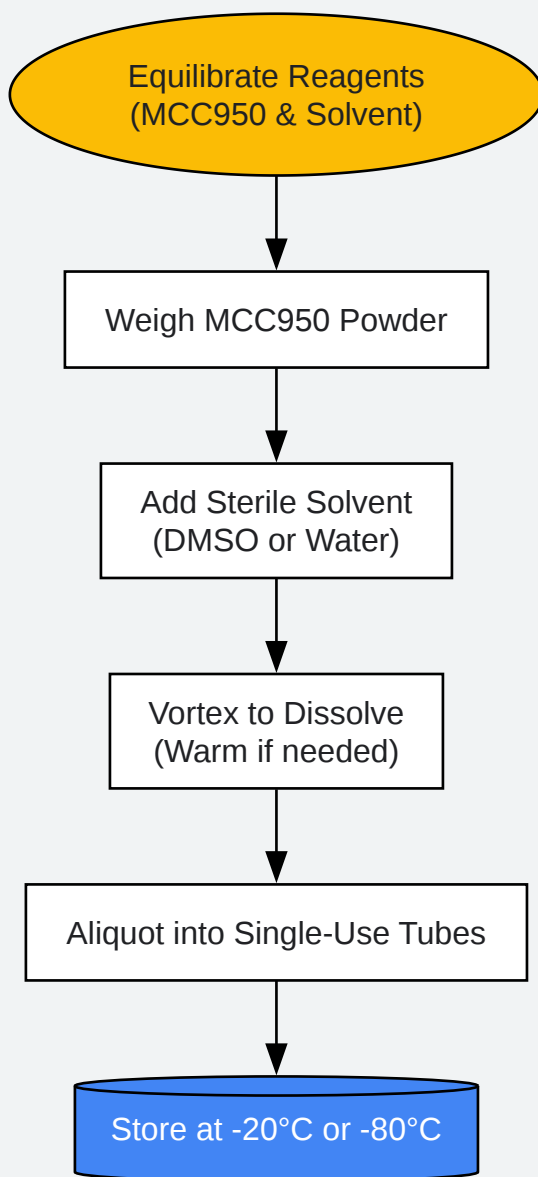
- Vortex mixer
- Calibrated micropipettes

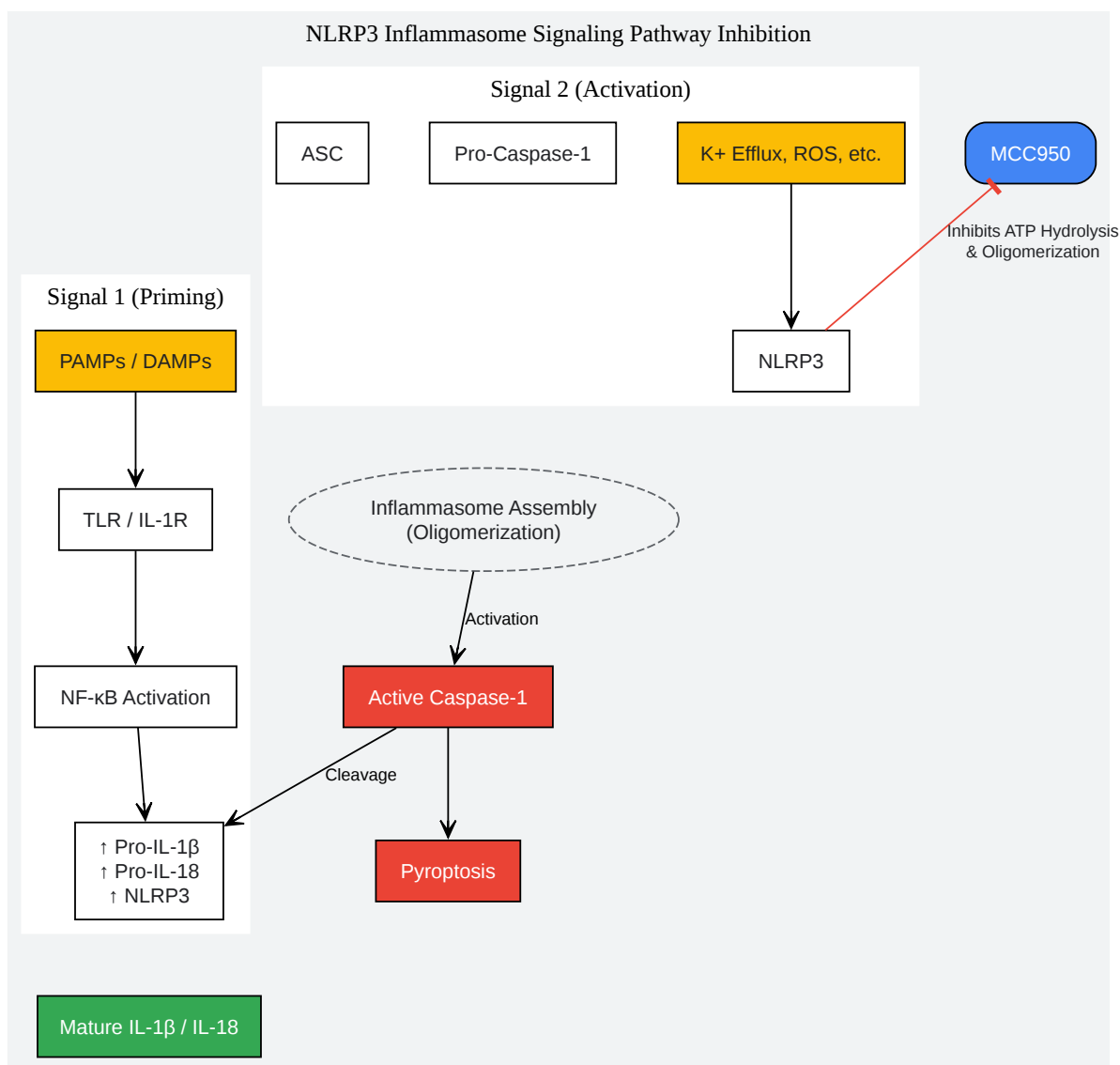
Procedure:

- Preparation: Work in a sterile environment. Allow the **MCC950 sodium** salt vial and sterile water to come to room temperature.
- Weighing: Weigh 4.27 mg of **MCC950 sodium** salt powder and place it in a sterile microcentrifuge tube.
- Solubilization: Add 1 mL of sterile water to the powder.
- Dissolution: Cap the tube and vortex thoroughly. Gentle warming may be required to achieve complete dissolution.^[5]
- Usage: It is strongly recommended to use aqueous solutions of MCC950 fresh and not to store them for more than one day.^[2] If immediate use is not possible, filter-sterilize the solution through a 0.22 µm syringe filter into a new sterile tube before aliquoting.
- Storage (if necessary): Store aliquots at -20°C, but prioritize immediate use for best results.

Visualized Workflow and Mechanism of Action

Experimental Workflow: Stock Solution Preparation





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- To cite this document: BenchChem. [Application Notes and Protocols: Preparing MCC950 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606777#preparing-mcc950-stock-solution-with-dmso-or-water]

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